A Technical Guide to the Mass Spectrometry Fragmentation Patterns of Chloropyridazinyl Piperidines

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Compound of Interest

Compound Name:	*1-(6-Chloropyridazin-3-yl)piperidin-3-ol*
CAS No.:	*939986-92-2*
Cat. No.:	*B1418322*

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For Researchers, Scientists, and Drug Development Professionals

In the landscape of modern drug discovery and development, the precise structural elucidation of novel chemical entities is paramount. Mass spectrometry stands as a cornerstone analytical technique, providing invaluable insights into molecular weight and structure through the analysis of fragmentation patterns. This guide offers an in-depth exploration of the mass spectrometric behavior of chloropyridazinyl piperidines, a scaffold present in several notable pharmaceutical agents. By dissecting the fragmentation pathways of this class of compounds, we aim to equip researchers with the knowledge to confidently identify and characterize these molecules in various experimental settings.

The Underpinnings of Fragmentation: A Tale of Two Rings

The fragmentation of chloropyridazinyl piperidines in a mass spectrometer is a complex interplay of the inherent chemical properties of the two core heterocyclic rings: the piperidine and the chloropyridazine moieties. Understanding their individual fragmentation tendencies is the first step toward deciphering the mass spectra of the combined scaffold.

The Piperidine Moiety: A Propensity for Alpha-Cleavage

The saturated piperidine ring, a ubiquitous feature in many pharmaceuticals, exhibits characteristic fragmentation patterns, primarily driven by the nitrogen atom.[1] Under Electron Ionization (EI), the ionization often occurs at the nitrogen, leading to a radical cation. The most favorable fragmentation pathway is typically α-cleavage, the scission of a carbon-carbon bond adjacent to the nitrogen. This results in the formation of a stable, resonance-stabilized iminium ion.[2] Ring fission, leading to various acyclic fragment ions, is also a common occurrence.[2]

In the gentler conditions of Electrospray Ionization (ESI), piperidine-containing compounds readily form protonated molecules, $[M+H]^+$. Tandem mass spectrometry (MS/MS) experiments on these precursor ions often reveal fragmentation pathways initiated by the protonated nitrogen, such as the neutral loss of small molecules.[1]

The Chloropyridazine Moiety: Ring Cleavage and Halogen Influence

The pyridazine ring, an aromatic diazine, displays its own set of fragmentation characteristics. Studies on pyridazine and its derivatives have shown that a common fragmentation pathway involves the loss of a nitrogen molecule (N_2) and hydrogen cyanide (HCN).[3] The presence of a chlorine substituent significantly influences the fragmentation. Chlorine-containing fragments are readily identifiable by their characteristic isotopic pattern (^{35}Cl and ^{37}Cl in an approximate 3:1 ratio). Furthermore, the chloro-substituent can direct cleavage events and participate in rearrangement reactions.

Case Study 1: The Fragmentation of Azelastine

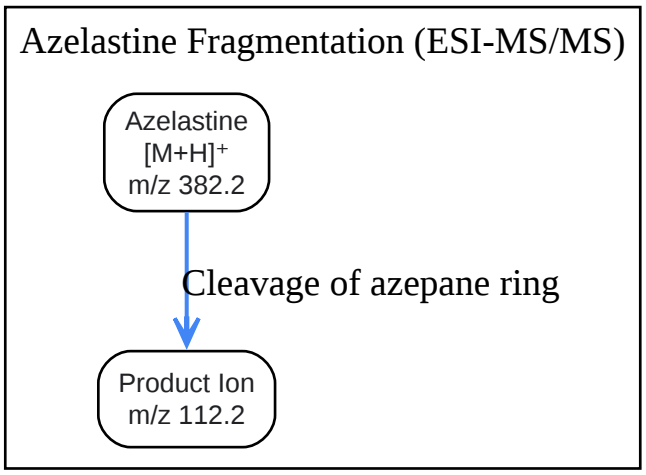
Azelastine is an antihistamine that features a complex structure incorporating a chloropyridazinyl moiety fused to a phthalazinone system, which is in turn connected to a methyl-substituted azepane ring (a seven-membered analog of piperidine). While not a simple chloropyridazinyl piperidine, its fragmentation provides valuable insights.

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Electrospray Ionization (ESI-MS/MS) of Azelastine

Under ESI conditions, Azelastine forms a protonated molecule $[M+H]^+$ at m/z 382.2.[4] Collision-induced dissociation (CID) of this precursor ion yields a prominent product ion at m/z 112.2.[4] This significant fragmentation event can be rationalized by the cleavage of the bond connecting the azepane ring to the phthalazinone nitrogen, followed by a charge-driven fragmentation of the azepane ring itself.

Proposed Fragmentation Pathway of Azelastine (ESI-MS/MS)



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Caption: Proposed ESI-MS/MS fragmentation of Azelastine.

Electron Ionization (EI-MS) of Azelastine

The EI mass spectrum of Azelastine reveals a different fragmentation pattern, indicative of the higher energy ionization process. A notable fragment is observed at m/z 298, which corresponds to the loss of the N-methylazepane moiety. Another significant fragment appears at m/z 87, which can be attributed to the dimethyl-propyl-amine cation, likely formed through a rearrangement and cleavage process.

Case Study 2: The Fragmentation of Bepotastine

Bepotastine is another prominent antihistamine that contains a 4-(chlorophenyl)(pyridin-2-yl)methoxy group attached to a piperidine ring, which is further substituted with a butanoic acid

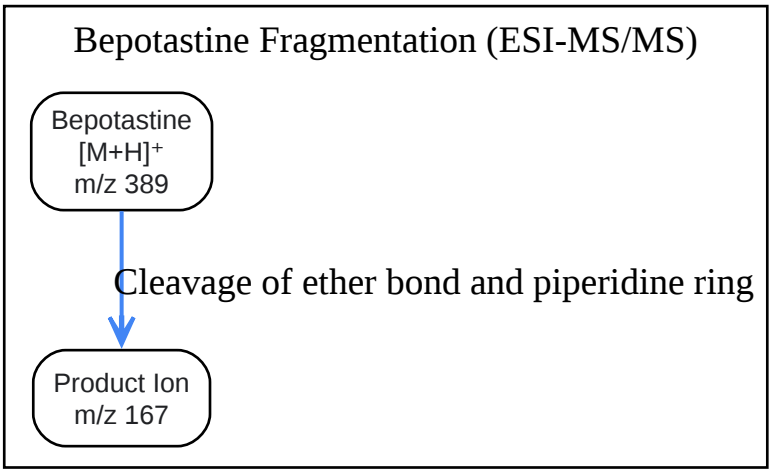
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chain. This structure provides a clearer example of a substituted chloropyridazinyl piperidine, although in this case, it is a chlorophenylpyridine. The principles of fragmentation remain relevant.

Electrospray Ionization (ESI-MS/MS) of Bepotastine

In positive ion ESI-MS/MS, Bepotastine forms a protonated molecule $[M+H]^+$ at m/z 389.[5] The major product ion is observed at m/z 167.[5] This fragmentation is likely initiated by the cleavage of the ether linkage, followed by fragmentation of the piperidine ring.

Proposed Fragmentation Pathway of Bepotastine (ESI-MS/MS)



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Caption: Proposed ESI-MS/MS fragmentation of Bepotastine.

Comparative Analysis of Fragmentation Patterns

The following table summarizes the key mass spectrometric data for Azelastine and Bepotastine, providing a comparative overview of their fragmentation behavior.

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Compound	Ionization Mode	Precursor Ion (m/z)	Major Product Ion(s) (m/z)	Inferred Neutral Loss/Fragment
Azelastine	ESI-MS/MS	382.2[4]	112.2[4]	$C_{15}H_{16}ClN_2O$
EI-MS	381.9 (M^+)	298, 87	$C_5H_{11}N$, $C_{17}H_{13}ClN_2O$	
Bepotastine	ESI-MS/MS	389[5]	167[5]	$C_{12}H_{10}ClN$

Experimental Protocols

Reproducible and reliable mass spectrometry data is contingent on robust experimental protocols. Below are generalized procedures for the analysis of chloropyridazinyl piperidines using both GC-MS (for EI) and LC-MS (for ESI).

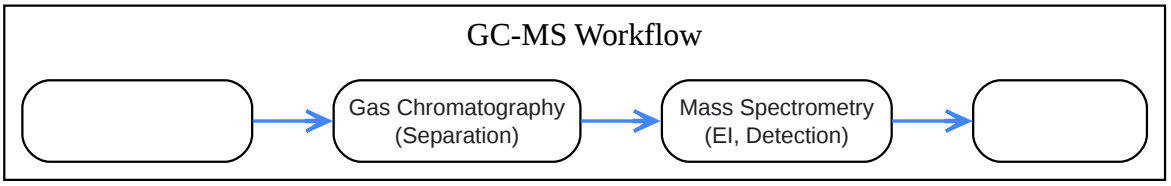
Gas Chromatography-Mass Spectrometry (GC-MS) for EI Analysis

- Sample Preparation: Dissolve the analyte in a volatile organic solvent (e.g., methanol, dichloromethane) to a concentration of approximately 1 mg/mL.
- GC Conditions:
  - Injector: Split/splitless injector, typically at 250-280°C.
  - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms).
  - Oven Program: A temperature gradient program is typically employed, for example, starting at 100°C, holding for 1 minute, then ramping at 10-20°C/min to 280-300°C, and holding for 5-10 minutes.
  - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- MS Conditions:
  - Ionization Source: Electron Ionization (EI) at 70 eV.

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- Mass Analyzer: Quadrupole, Ion Trap, or Time-of-Flight.
- Scan Range: m/z 50-500.

GC-MS Experimental Workflow



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Caption: A generalized workflow for GC-MS analysis.

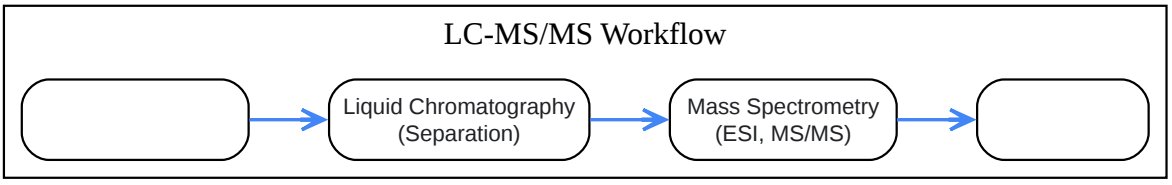
Liquid Chromatography-Mass Spectrometry (LC-MS) for ESI Analysis

- Sample Preparation: Dissolve the analyte in a suitable solvent compatible with the mobile phase (e.g., methanol, acetonitrile) to a concentration of approximately 1 mg/mL. Further dilute as necessary.
- LC Conditions:
  - Column: A reversed-phase column (e.g., C18, C8) is typically used.
  - Mobile Phase: A gradient of an aqueous phase (e.g., water with 0.1% formic acid or 10 mM ammonium formate) and an organic phase (e.g., acetonitrile or methanol).
  - Flow Rate: 0.2-0.5 mL/min.
  - Injection Volume: 1-10 µL.
- MS Conditions:
  - Ionization Source: Electrospray Ionization (ESI) in positive ion mode.

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- Mass Analyzer: Triple Quadrupole, Q-TOF, or Orbitrap for MS/MS experiments.
- Scan Mode: Full scan for precursor ion identification, followed by product ion scans or multiple reaction monitoring (MRM) for targeted analysis.
- Collision Gas: Argon or nitrogen.
- Collision Energy: Optimized for the specific analyte to achieve optimal fragmentation.

LC-MS/MS Experimental Workflow



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Caption: A generalized workflow for LC-MS/MS analysis.

Conclusion

The mass spectrometric fragmentation of chloropyridazinyl piperidines is governed by the interplay of the piperidine ring's propensity for α-cleavage and the chloropyridazine moiety's tendency for ring cleavage and halogen-influenced fragmentation. By carefully analyzing the mass spectra obtained under both EI and ESI conditions, and by comparing the fragmentation patterns to known compounds like Azelastine and Bepotastine, researchers can gain high confidence in the structural elucidation of novel derivatives. This guide provides a foundational framework for this analytical endeavor, empowering scientists in their pursuit of new therapeutic agents.

References

- Thermoanalytical Study and Purity Determination of Azelastine Hydrochloride and Emedastine Difumarate. Walsh Medical Media. 2012.

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- Determination of Azelastine in Human Plasma by Validated Liquid Chromatography Coupled to Tandom Mass Spectrometry (LC-ESI/MS/MS) for the Clinical Studies. PMC.
- Electrospray ionization–tandem mass spectrometric study of fused nitrogen-containing ring systems. PMC.
- Pharmacokinetic and Bioequivalence Studies of Azelastine in Korean Healthy Volunteers using Validated LC-MS/MS Method. Journal of Cancer Prevention.
- Application Notes: Mass Spectrometry Fragmentation of Novel Piperidine Derivatives. Benchchem.
- Synthesis of Novel Piperidine Compounds As Anticholinesterase Agents. International Journal of Pharmaceutical Science Invention.
- Mass spectra of (a) intact | Download Scientific Diagram. ResearchGate.
- Azelastine | C22H24ClN3O | CID 2267. PubChem.
- Mass spectrometry for characterization of homologous piperidine alkaloids and their activity as acetylcholinesterase inhibitors. PubMed.
- Bepotastine | C21H25ClN2O3 | CID 164522. PubChem.

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Sources

- 1. Mass spectrometry for characterization of homologous piperidine alkaloids and their activity as acetylcholinesterase inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. Design and synthesis of novel chloropyridazine hybrids as promising anticancer agents acting by apoptosis induction and PARP-1 inhibition through a molecular hybridization

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strategy - PMC [pmc.ncbi.nlm.nih.gov]

- 4. Determination of Azelastine in Human Plasma by Validated Liquid Chromatography Coupled to Tandom Mass Spectrometry (LC-ESI/MS/MS) for the Clinical Studies - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
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